

# Brevicompanine B: A Technical Guide to its Physical, Chemical, and Biological Properties

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## Compound of Interest

Compound Name: *Brevicompanine B*

Cat. No.: *B1667784*

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## Introduction

**Brevicompanine B** is a diketopiperazine-related metabolite, a class of natural products known for their structural complexity and diverse biological activities. First isolated from the fungus *Penicillium brevicompactum*, it has also been identified in *Aspergillus* species.<sup>[1]</sup> This technical guide provides a comprehensive overview of the physical, chemical, and biological properties of **Brevicompanine B**, with a focus on its quantitative data, experimental methodologies, and known mechanisms of action.

## Physical and Chemical Properties

**Brevicompanine B** presents as white crystals with a purity of over 95% as determined by HPLC.<sup>[2]</sup> It is a relatively stable molecule under standard laboratory conditions, though long-term storage at -20°C is recommended.<sup>[1][2]</sup> The compound's solubility profile indicates it is soluble in organic solvents such as ethanol, methanol, dimethylformamide (DMF), and dimethyl sulfoxide (DMSO), but has poor solubility in water.<sup>[1][2]</sup>

## Table 1: Physicochemical Properties of Brevicompanine B

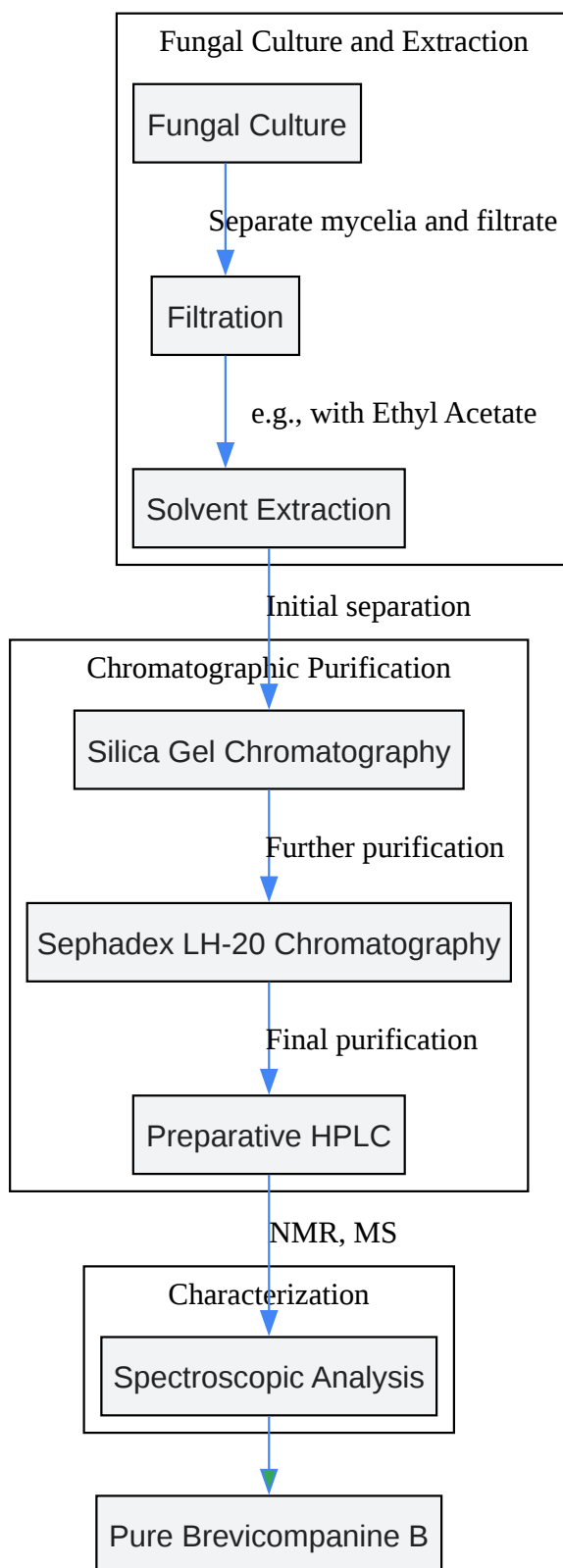
| Property          | Value   | Source  |
|-------------------|---|---|
| Molecular Formula | C22H29N3O2  | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| Molecular Weight  | 367.5 g/mol   | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> |
| CAS Number        | 215121-47-4   | <a href="#">[1]</a>   |
| Appearance        | White crystals  | <a href="#">[2]</a>   |
| Purity            | >95% by HPLC  | <a href="#">[1]</a> <a href="#">[2]</a>                     |
| Long-Term Storage | -20°C   | <a href="#">[1]</a> <a href="#">[2]</a>                     |
| Solubility        | Soluble in ethanol, methanol, DMF, DMSO; Poor water solubility  | <a href="#">[1]</a> <a href="#">[2]</a>                     |
| IUPAC Name        | (1S,4R,7S,9R)-9-(2-methylbut-3-en-2-yl)-4-(2-methylpropyl)-2,5,16-triazatetracyclo[7.7.0.0 <sup>2,7</sup> .0 <sup>10,15</sup> ]hexadeca-10,12,14-triene-3,6-dione               | <a href="#">[3]</a>   |
| InChI             | InChI=1S/C22H29N3O2/c1-6-21(4,5)22-12-17-18(26)23-16(11-13(2)3)19(27)25(17)20(22)24-15-10-8-7-9-14(15)22/h6-10,13,16-17,20,24H,1,11-12H2,2-5H3,(H,23,26)/t16-,17+,20+,22-/m1/s1 | <a href="#">[3]</a>   |
| InChIKey          | HAXPBJUEOMQIJN-HBCLNWRISA-N   | <a href="#">[3]</a>   |
| SMILES            | CC(C)C[C@@H]1C(=O)N2--INVALID-LINK--C(=O)N1   | <a href="#">[3]</a>   |

## Experimental Protocols

The isolation and structural elucidation of **Brevicompanine B** have been described in the scientific literature. While the full, detailed experimental protocols from the original publications were not accessible for this review, the general methodologies are summarized below based on available information.

### Isolation and Purification

**Brevicompanine B** is typically isolated from the culture filtrate of *Penicillium brevicompactum* or *Aspergillus janus*. The general workflow for its isolation is as follows:



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**Fig. 1:** General workflow for the isolation and purification of **Brevicompanine B**.

## Structural Elucidation

The chemical structure of **Brevicompanine B** was established using a combination of spectroscopic techniques.

- **Mass Spectrometry (MS):** High-resolution mass spectrometry is used to determine the exact mass and molecular formula of the compound.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** One-dimensional ( $^1\text{H}$  and  $^{13}\text{C}$ ) and two-dimensional (COSY, HSQC, HMBC) NMR experiments are employed to elucidate the complex polycyclic structure and determine the connectivity of atoms within the molecule.

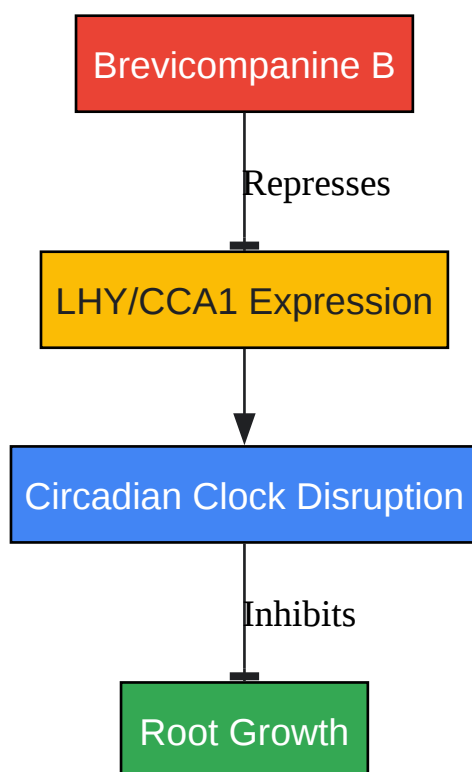
## Biological Activity and Mechanism of Action

**Brevicompanine B** has demonstrated notable biological activities, particularly in the areas of plant growth regulation and antiplasmodial effects. It is reported to be devoid of general antifungal or antibacterial activity.[\[1\]](#)[\[2\]](#)

### Plant Growth Regulation

**Brevicompanine B** exhibits significant plant growth regulatory properties. Studies on the model plant *Arabidopsis thaliana* have revealed that it can inhibit primary root growth. This effect is mediated through the transcriptional misregulation of core components of the plant's circadian clock.

The proposed mechanism involves the repression of the expression of two central clock genes, LATE ELONGATED HYPOCOTYL (LHY) and CIRCADIAN CLOCK ASSOCIATED 1 (CCA1). This disruption of the circadian rhythm, in turn, affects downstream processes, including root elongation.



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**Fig. 2:** Proposed mechanism of **Brevicompanine B**'s effect on plant root growth.

## Antiplasmodial Activity

**Brevicompanine B** has shown activity against the malaria parasite, *Plasmodium falciparum*. While the precise mechanism of its antiplasmodial action is not yet fully elucidated, its activity has been quantified.

**Table 2: Biological Activity of Brevicompanine B**

| Activity                | Organism/Assay                          | IC50                | Source |
|-------------------------|---|---------------------|--------|
| Antiplasmodial          | <i>Plasmodium falciparum</i> 3D7        | 35 µg/mL            | [1]    |
| Plant Growth Regulation | <i>Arabidopsis thaliana</i> root growth | Effective at 100 µM |        |

## Conclusion

**Brevicompanine B** is a fascinating natural product with a unique chemical structure and distinct biological activities. Its ability to modulate the plant circadian clock makes it a valuable tool for botanical research. Furthermore, its antiplasmodial properties, though modest, may serve as a starting point for the development of new antimalarial agents. Further research is warranted to fully elucidate its mechanisms of action and explore its potential applications in both agriculture and medicine.

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- To cite this document: BenchChem. [Brevicompanine B: A Technical Guide to its Physical, Chemical, and Biological Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667784#brevicompanine-b-physical-and-chemical-properties]

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